

Essential Safety and Operational Guide for Handling Ossirene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ossirene*

Cat. No.: *B8180848*

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This document provides immediate, essential safety and logistical information for laboratory personnel handling **Ossirene** (also known as AS101). As a potent, immunomodulatory organotellurium compound, **Ossirene** must be handled with a high degree of caution to mitigate risks associated with its toxicological properties. Adherence to these procedural guidelines is mandatory for ensuring personnel safety and regulatory compliance.

Hazard Identification and Exposure Limits

Ossirene is a synthetic organotellurium compound requiring careful handling due to its potential toxicity and potent biological activity. While a complete toxicological profile is not fully established, data on related tellurium compounds indicate significant health risks. Exposure to tellurium compounds can cause symptoms such as drowsiness, metallic taste, nausea, and a characteristic "garlic-like" odor of the breath and sweat.

All handling procedures must be designed to stay below established occupational exposure limits for tellurium and its compounds.

Parameter	Value	Agency
CAS Number	106566-58-9	-
Chemical Name	Ammonium trichloro(dioxoethylene-o,o')tellurate	-
Molecular Formula	C ₂ H ₈ Cl ₃ NO ₂ Te	-
OSHA PEL (as Te)	0.1 mg/m ³ (8-hour TWA)	OSHA
ACGIH TLV (as Te)	0.1 mg/m ³ (8-hour TWA)	ACGIH

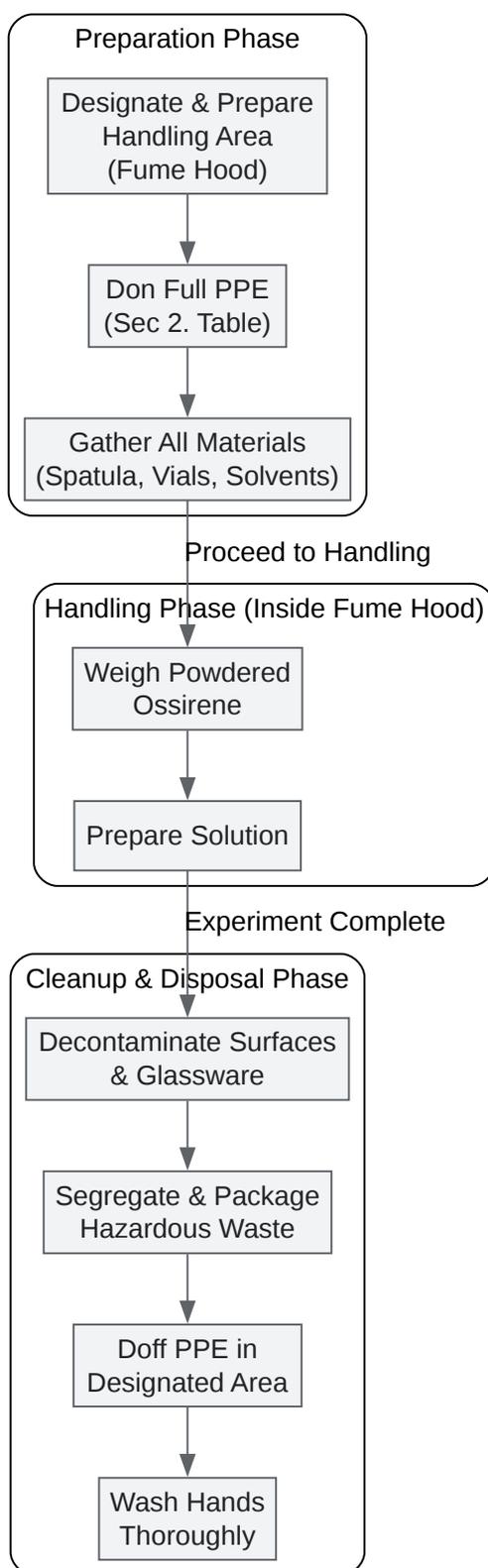
Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure. The following PPE is mandatory for all personnel handling **Ossirene** in powdered or solution form.

Protection Type	Specification	Material/Standard	Use Case
Hand Protection	Double-gloving is required.	Outer Glove: Nitrile (≥8 mil thickness) Inner Glove: Nitrile	Required for all handling activities, including weighing, solution preparation, and administration. Change outer gloves immediately upon contamination.
Eye Protection	Chemical splash goggles or safety glasses with side shields.	ANSI Z87.1 certified	Required when handling Ossirene in either powder or liquid form.
Face Protection	Full-face shield.	-	Required in addition to goggles when there is a significant risk of splash or aerosol generation (e.g., preparing concentrated solutions, sonicating).
Respiratory Protection	Air-purifying respirator with a P100 (or N100) particulate filter.	NIOSH-approved	Required when handling powdered Ossirene outside of a certified chemical fume hood or ventilated balance enclosure.
Body Protection	Disposable lab coat with tight-fitting cuffs.	Polypropylene or similar non-woven, fluid-resistant material.	Must be worn at all times in the designated handling area. Remove immediately upon contamination.

Operational Plan: Step-by-Step Handling Protocol

The following workflow must be strictly adhered to for all procedures involving **Ossirene**. This process is designed to minimize exposure and prevent contamination of the laboratory environment.



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Caption: Standard operating procedure workflow for handling **Ossirene**.

Experimental Protocol: Preparation of a 10 mM Stock Solution

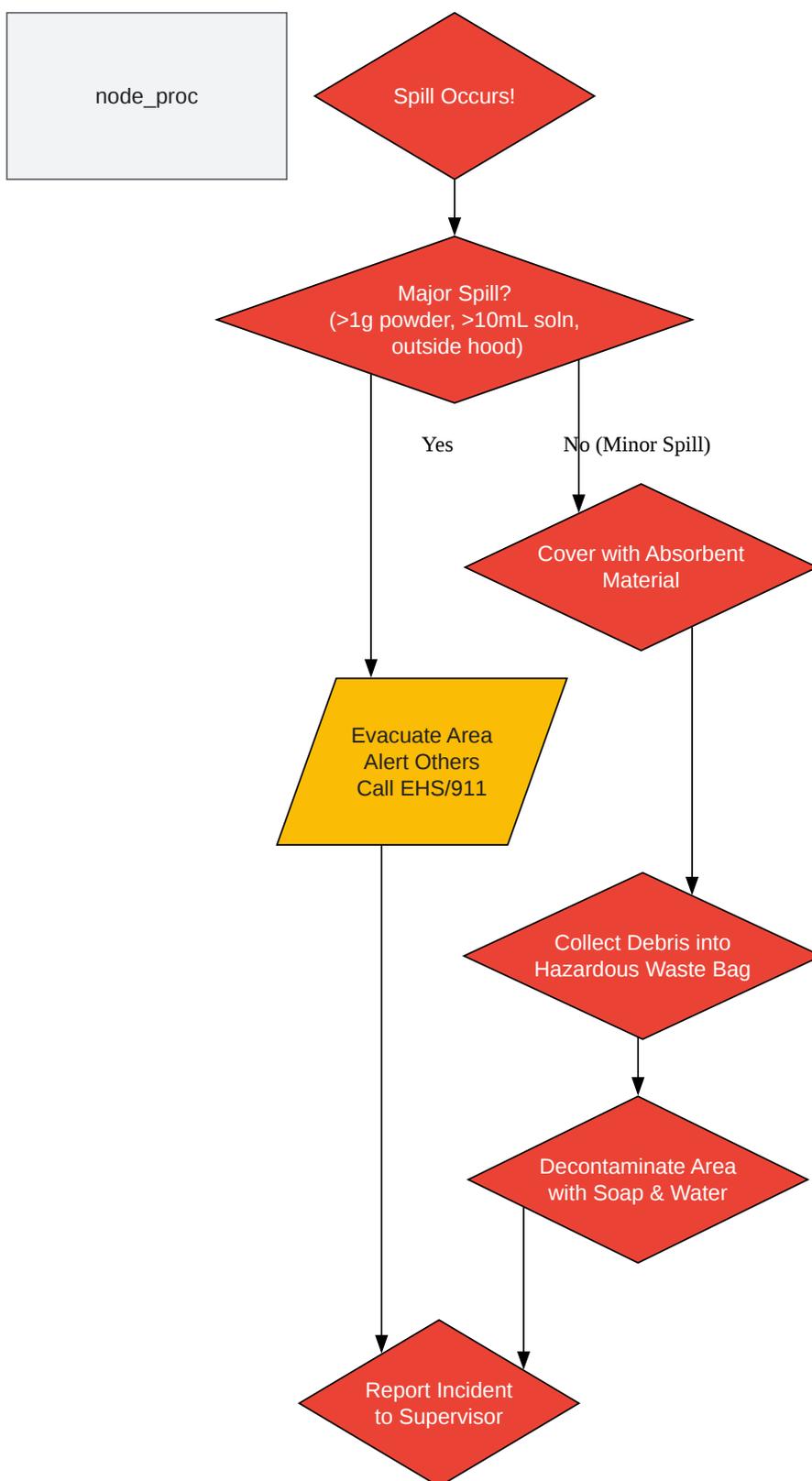
This protocol outlines the procedure for preparing a stock solution from powdered **Ossirene**.

- Preparation:
 - Designate a work area within a certified chemical fume hood. Cover the work surface with disposable, absorbent bench paper.
 - Assemble all necessary equipment: analytical balance, weigh paper, spatula, vials, and solvent (e.g., DMSO).
 - Don all required PPE as specified in the table above.
- Weighing (inside fume hood or ventilated balance enclosure):
 - Tare the analytical balance with a piece of weigh paper.
 - Carefully weigh the desired amount of **Ossirene** powder (Molecular Weight: 312.05 g/mol). For 1 mL of a 10 mM solution, weigh 3.12 mg.
 - Record the exact weight.
- Solubilization (inside fume hood):
 - Carefully transfer the weighed powder into an appropriately sized vial.
 - Using a calibrated pipette, add the required volume of solvent (e.g., 1 mL of DMSO for a 10 mM solution).
 - Cap the vial securely and vortex until the solid is completely dissolved. Gentle warming or sonication may be required if specified by the product datasheet.
- Cleanup:
 - Decontaminate the spatula and any non-disposable equipment used.

- Dispose of all contaminated disposable items (weigh paper, pipette tips, gloves) into the designated solid hazardous waste container.

Spill and Emergency Response

Immediate and correct response to a spill is critical to prevent exposure.



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Caption: Logical workflow for responding to an **Ossirene** spill.

Decontamination Procedure for Minor Spills:

- Alert Personnel: Immediately alert others in the vicinity.
- Containment: If a liquid, cover the spill with an absorbent material (e.g., chemical absorbent pads or vermiculite). For a powder, gently cover with damp paper towels to avoid generating dust.
- Cleanup: Wearing full PPE, carefully collect all contaminated materials using forceps or a scoop and place them into a labeled hazardous waste bag.
- Surface Decontamination: Clean the spill area thoroughly with soap and water. Perform the cleaning process three times.
- Disposal: Seal the hazardous waste bag and place it in the designated hazardous waste container.

Disposal Plan

Proper disposal of **Ossirene** and all contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance. All waste streams are considered hazardous.

Waste Type	Description	Container	Disposal Procedure
Solid Waste	Contaminated gloves, wipes, weigh boats, disposable lab coats, and unused Ossirene powder.	Labeled, sealed hazardous waste container (e.g., "Trace Chemo Waste" or "Toxic Solid Waste").	Store in a designated satellite accumulation area. Arrange for pickup by the institution's Environmental Health & Safety (EHS) office.
Liquid Waste	Unused Ossirene solutions, contaminated solvents, and initial rinses of glassware.	Labeled, sealed hazardous waste container (e.g., "Halogenated Solvent Waste" if applicable).	Do not pour down the drain. Store in a designated satellite accumulation area for EHS pickup.
Sharps Waste	Contaminated needles, syringes, and pipette tips.	Puncture-proof, labeled sharps container.	Seal container when full and place in the designated accumulation area for EHS pickup.

Disclaimer: This guide is based on general safety principles for potent tellurium compounds. Always consult your institution's specific safety protocols and the manufacturer's product information sheet. This information is for Research Use Only.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com